

Application Notes and Protocols: Synthesis of Aldehydes via Formyl Radical Precursors

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Compound of Interest

Compound Name: *Formyl radical*

Cat. No.: *B1212396*

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Introduction

The formyl group is a fundamental building block in organic synthesis, serving as a precursor to a vast array of functional groups and a key feature in many pharmaceuticals and bioactive molecules. Traditional methods for introducing an aldehyde functionality can require harsh conditions or sensitive reagents. The use of **formyl radical** precursors offers a powerful and often milder alternative, enabling novel transformations and functional group tolerance. This document provides detailed protocols and application notes for the synthesis of aldehydes utilizing **formyl radical** precursors, with a focus on recent advancements in photocatalytic methods.

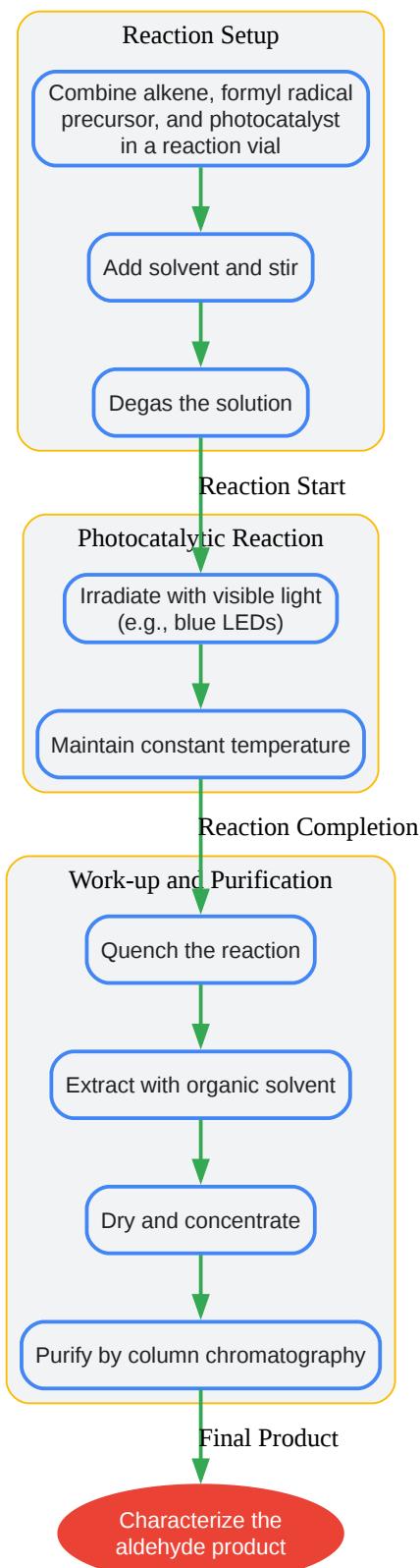
I. Photocatalytic Hydroformylation of Alkenes using α -Chloro N-Methoxyphthalimides

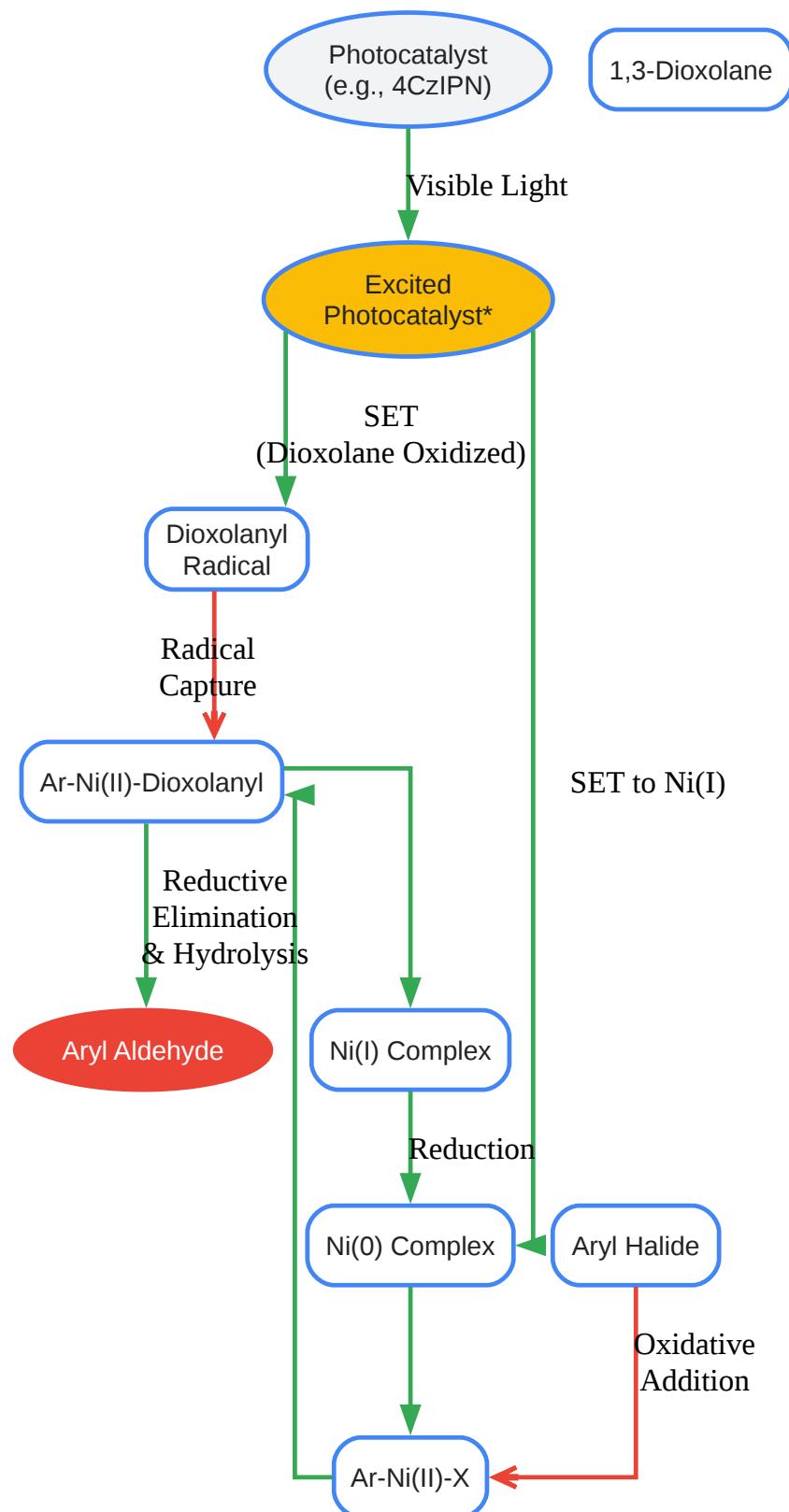
A recently developed method leverages α -chloro N-methoxyphthalimides for the generation of **formyl radicals** under mild photoredox conditions. This approach allows for the selective hydroformylation of a variety of alkenes with excellent chemoselectivity and regioselectivity.[1][2][3][4]

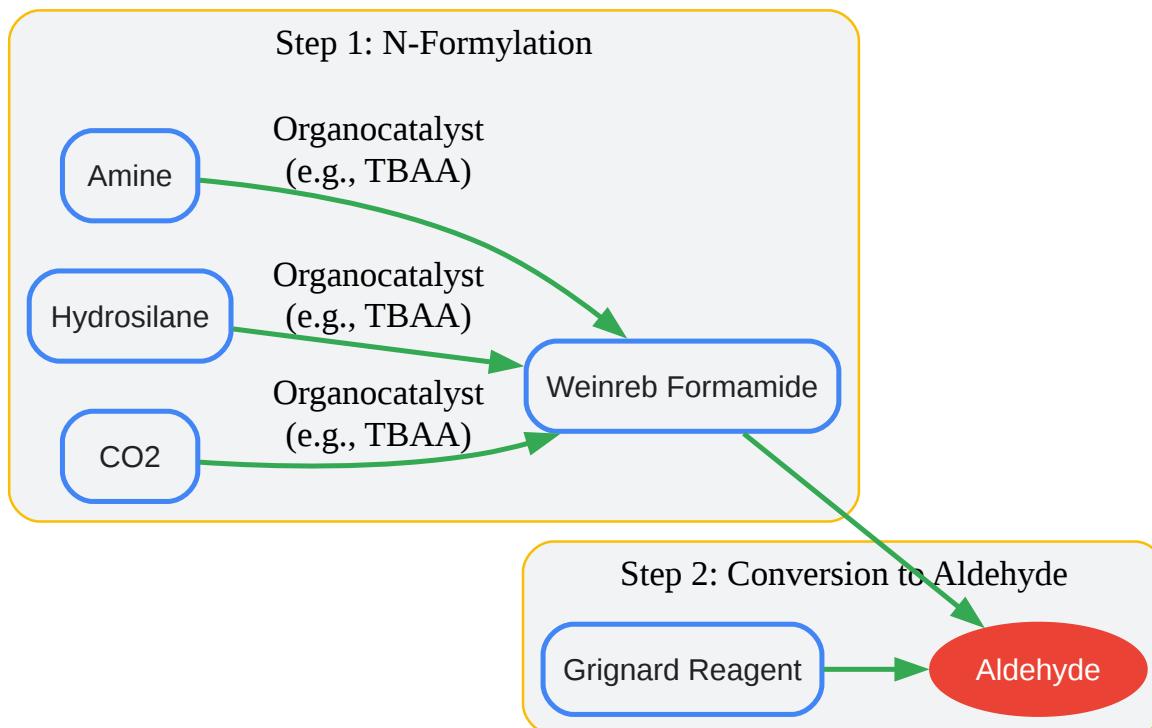
Reaction Principle

The reaction proceeds through the generation of a **formyl radical** from an α -chloro N-methoxyphthalimide precursor, which then adds to an alkene. The process is facilitated by a photocatalyst under visible light irradiation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Workflow







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References

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- 2. Formyl Radical Generation from α -Chloro N-Methoxyphthalimides Enables Selective Aldehyde Synthesis. | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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